

# Peonile®: Application Notes and Protocols for Fragrance Development

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## Compound of Interest

Compound Name: 2-Cyclohexylidene-2-phenylacetonitrile

CAS No.: 10461-98-0

Cat. No.: B079946

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## Introduction

Peonile®, a fragrance ingredient from Givaudan, is chemically known as **2-Cyclohexylidene-2-phenylacetonitrile**. It is a powerful and versatile synthetic aroma chemical prized for its fresh, floral character with distinct notes of geranium and rose, complemented by a subtle grapefruit nuance.[1][2] Its exceptional stability and substantivity make it a valuable component in a wide array of fragranced products, particularly in fabric care applications.[1][2][3] This document provides detailed application notes and experimental protocols for the evaluation and utilization of Peonile® in research and product development contexts.

## Physicochemical Properties and Fragrance Profile

Peonile® is a colorless to pale yellow liquid at room temperature.[4] Its key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	2-Cyclohexylidene-2-phenylacetonitrile	[1][3]
CAS Number	10461-98-0	[1][4]
Molecular Formula	C <sub>14</sub> H <sub>15</sub> N	[1]
Molecular Weight	197.28 g/mol	[1]
Boiling Point	305°C	[1]
Flash Point	> 93.3°C (200°F)	[5]
Vapor Pressure	0.0004 hPa (at 20°C)	[1]

Odor Profile: Floral, geranium, rose, fresh, with grapefruit and metallic undertones.[1][2]

## Applications and Recommended Use Levels

Peonile®'s high stability across a broad pH range (2-11) allows for its incorporation into various product bases.[3] It demonstrates excellent performance and tenacity, making it particularly suitable for functional perfumes where longevity is desired.[2][3]

Application	Recommended Use Level (%)	Performance Characteristics
Liquid Laundry Detergent	1 - 10	High substantivity on wet and dry laundry, stable in alkaline conditions.[2][3]
Fabric Softener	1 - 10	Excellent substantivity and bloom from rinse cycle.[3]
Shampoos & Conditioners	1 - 5	Stable in typical surfactant systems.
Soaps (Bar and Liquid)	1 - 10	Good stability in high pH environments.[3]
Acidic Cleaners	1 - 5	Stable in low pH formulations. [3]

A notable synergy has been reported with Javanol™, another fragrance ingredient. A blend of 80% Peonile® and 20% Javanol™ is said to create a rich, rosy, and fruity sandalwood accord.  
[1][3]

## Experimental Protocols

The following protocols provide standardized methods for the analytical and sensory evaluation of Peonile®.

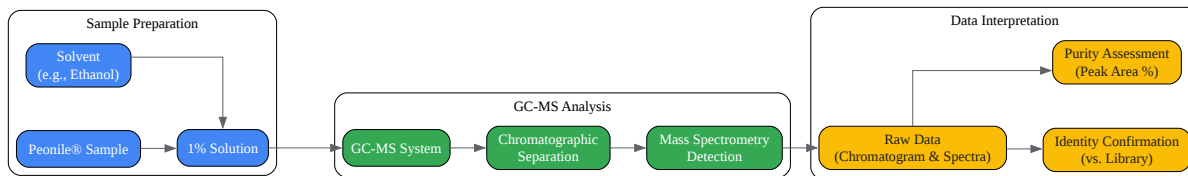
### Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the methodology for confirming the identity and assessing the purity of a raw sample of Peonile®.

Methodology:

- **Sample Preparation:** Prepare a 1% solution of Peonile® in a suitable volatile solvent such as ethanol or dichloromethane.

- Instrumentation: Utilize a gas chromatograph coupled with a mass spectrometer (GC-MS).
- GC Conditions (Typical):
  - Column: DB-5 or equivalent non-polar column (e.g., 30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness).
  - Injector Temperature: 250°C.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Oven Temperature Program:
    - Initial temperature: 60°C, hold for 2 minutes.
    - Ramp: 10°C/min to 280°C.
    - Hold at 280°C for 10 minutes.
  - Injection Volume: 1  $\mu$ L (splitless or with a high split ratio, e.g., 50:1).
- MS Conditions (Typical):
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 40 to 400.
- Data Analysis:
  - Identify the Peonile® peak based on its retention time.
  - Confirm identity by comparing the acquired mass spectrum with a reference spectrum (e.g., from a spectral library like NIST). The molecular ion peak (m/z 197) and characteristic fragment ions should be present.
  - Assess purity by calculating the peak area percentage of the Peonile® peak relative to the total area of all detected peaks.



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GC-MS workflow for Peonile® purity analysis.

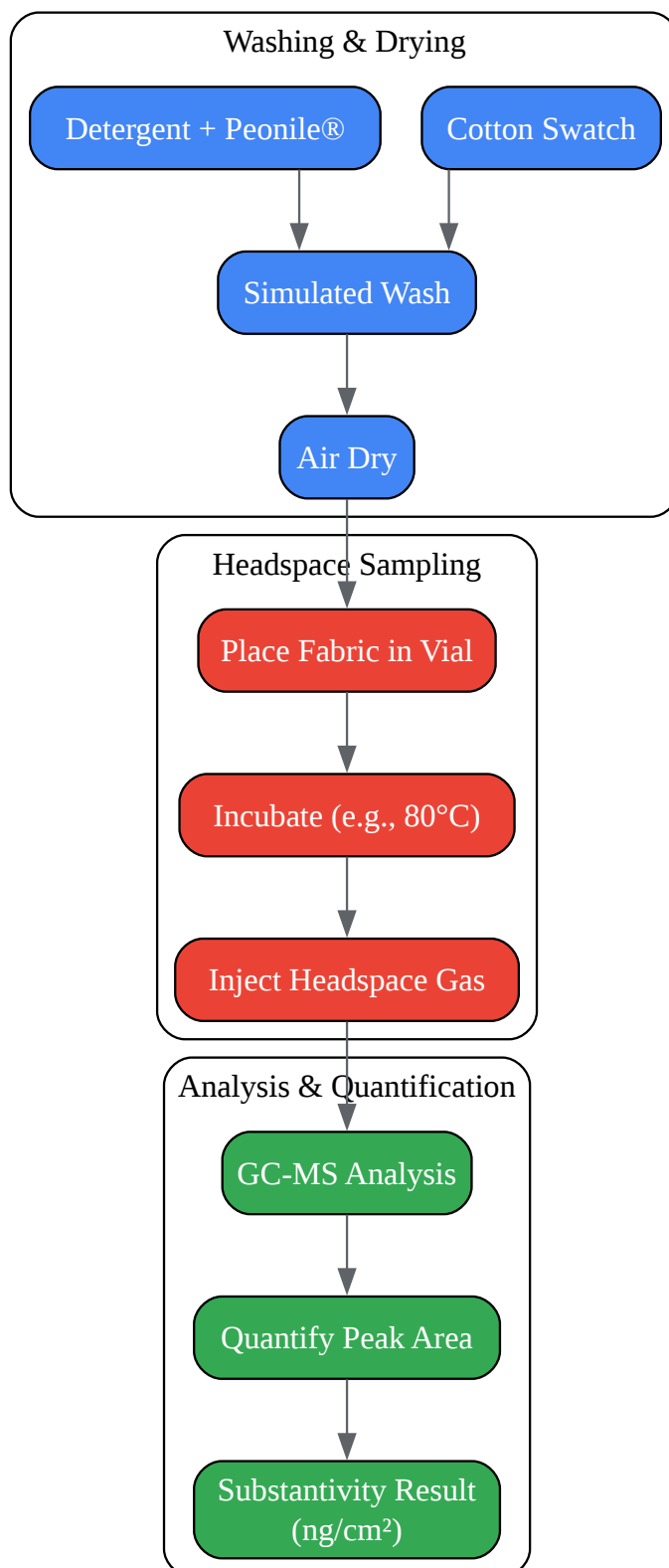
## Evaluation of Substantivity on Fabric by Headspace-GC-MS

This protocol is designed to quantify the amount of Peonile® remaining on fabric after a wash cycle, providing a measure of its substantivity.

Methodology:

- Fabric Preparation:
  - Use standardized cotton swatches (e.g., 10 cm x 10 cm).
  - Pre-wash all swatches with a non-fragranced detergent to remove any residual finishes.
- Washing Procedure:
  - Prepare a laboratory-scale washing machine or a beaker with a magnetic stirrer to simulate washing conditions.
  - Add a known concentration of Peonile® (e.g., 0.5% w/w) to a non-fragranced liquid detergent base.

- Wash the cotton swatches with the fragranced detergent under controlled conditions (e.g., 30°C for 30 minutes).
- Rinse the swatches with deionized water and allow them to air-dry for a specified period (e.g., 24 hours) in a controlled environment.
- Headspace Analysis:
  - Cut a small, precise portion of the dried, washed swatch (e.g., 1 cm x 1 cm) and place it in a headspace vial.
  - Seal the vial and incubate it at an elevated temperature (e.g., 80°C) for a set time (e.g., 30 minutes) to allow volatile compounds to partition into the headspace.[\[6\]](#)
  - Use a gas-tight syringe or an automated headspace sampler to inject a known volume of the headspace gas into the GC-MS system.
- GC-MS Analysis:
  - Use the same GC-MS conditions as described in Protocol 1.
- Data Analysis:
  - Quantify the peak area of Peonile® in the chromatogram.
  - Compare the peak area from the washed fabric to a calibration curve generated by injecting known amounts of Peonile® to determine the concentration remaining on the fabric.



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Headspace-GC-MS workflow for substantivity.

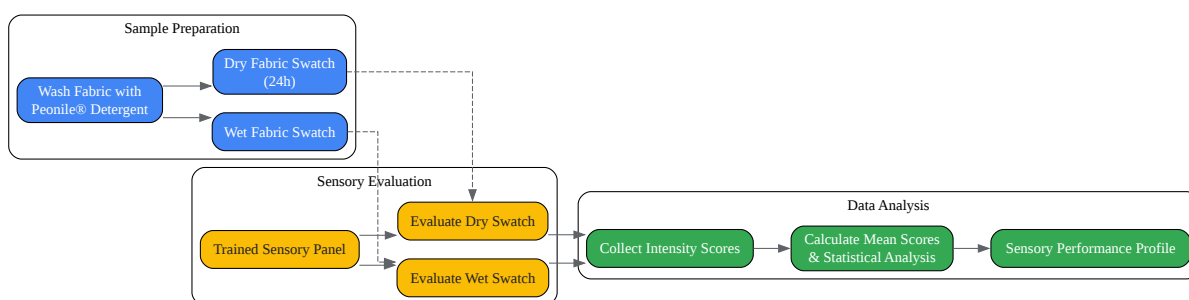
## Sensory Panel Evaluation of Fragrance Performance

This protocol describes the use of a trained sensory panel to evaluate the odor intensity and character of Peonile® on fabric at different stages.

### Methodology:

- Panelist Selection and Training:
  - Recruit panelists based on their ability to detect and describe different odors.
  - Train the panel to recognize and rate the intensity of specific fragrance notes, including the characteristic scent of Peonile®, using a standardized scale (e.g., a 0-10 point scale where 0 is no odor and 10 is extremely strong).
- Sample Preparation:
  - Prepare fabric swatches washed with a detergent containing a known concentration of Peonile®, as described in Protocol 2.
  - Include a control swatch washed with the non-fragranced detergent base.
- Evaluation Procedure:
  - Present the coded fabric swatches to the panelists in a well-ventilated, odor-free room.[\[7\]](#)
  - Conduct evaluations at two key time points:
    - Wet Stage: Immediately after the wash and rinse cycle.
    - Dry Stage: After 24 hours of air-drying.
  - Instruct panelists to sniff each swatch and rate the overall fragrance intensity and the intensity of the specific Peonile® character on the agreed-upon scale.
- Data Analysis:
  - Collect the intensity scores from all panelists.

- Calculate the mean intensity score for Peonile® at both the wet and dry stages.
- Use statistical analysis (e.g., ANOVA) to determine if there are significant differences in perceived intensity between different samples or time points.



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Sensory panel evaluation workflow.

## Accelerated Stability Testing in a Product Base

This protocol is used to predict the long-term stability of Peonile® in a finished product by subjecting it to stress conditions.

Methodology:

- Sample Preparation:
  - Prepare samples of the finished product (e.g., liquid laundry detergent) formulated with the desired concentration of Peonile®.

- Prepare a control sample of the same product without Peonile®.
- Package the samples in the intended final packaging.
- Storage Conditions:
  - Store the samples under various conditions:[5]
    - Accelerated (Elevated Temperature): 40°C for 3 months. This is often used to simulate a shelf life of approximately one year at room temperature.[8][9]
    - Control (Room Temperature): 25°C.
    - Light Exposure: Place samples in a light stability cabinet with controlled UV exposure.
    - Freeze-Thaw Cycles: Cycle samples between -10°C for 24 hours and room temperature for 24 hours, repeating for at least three cycles.[8]
- Evaluation Time Points:
  - Evaluate the samples at initial (time zero), 1 month, 2 months, and 3 months.
- Evaluation Parameters:
  - Olfactory Assessment: A trained evaluator or sensory panel assesses any changes in the fragrance profile (e.g., discoloration, development of off-notes).
  - Physical Properties: Measure changes in color, viscosity, and pH.
  - Chemical Analysis (GC-MS): At each time point, extract the fragrance from the product base and analyze by GC-MS (as per Protocol 1) to quantify the concentration of Peonile® and identify any potential degradation products.
- Data Analysis:
  - Compare the olfactory, physical, and chemical data of the stressed samples to the control sample stored at room temperature.

- Significant changes in any of the parameters may indicate an instability that needs to be addressed in the formulation.

## Safety Information

Peonile® is classified as harmful if swallowed and is toxic to aquatic life with long-lasting effects.[2] It is essential to handle this material in a well-ventilated area, wearing appropriate personal protective equipment (gloves, safety glasses). Refer to the manufacturer's Safety Data Sheet (SDS) for complete safety and handling information.

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